

# Technical Support Center: Mitigation of Substrate Interference in Bloodstain Testing

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## Compound of Interest

Compound Name: Phenolphthalin

Cat. No.: B1214455

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in mitigating substrate interference during bloodstain testing.

## Troubleshooting Guides

Substrate interference is a critical factor that can lead to false positive or false negative results in presumptive and confirmatory bloodstain testing. The following table summarizes the potential interference of various common substrates with three widely used tests: Luminol, Kastle-Meyer, and ABACard® HemaTrace®.

Data Presentation: Substrate Interference in Bloodstain Testing

Substrate	Test	Potential Interference	Mitigation Strategies
Denim	Luminol	Low to Moderate	Document initial luminescence, proceed to confirmatory testing.
Kastle-Meyer	False Positives: Possible due to chemical treatments in some jeans.[1]	Test an unstained area of the denim as a negative control.	
ABAcad® HemaTrace®	Low	Generally reliable; positive results have been obtained from washed jeans.[2]	
Leather	Luminol	Low	Generally reliable.
Kastle-Meyer	Low	Generally reliable.	
ABAcad® HemaTrace®	Low	Generally reliable; positive results have been obtained from leather.[2]	
Wood	Luminol	Moderate	Some wood species contain compounds that may cause a weak reaction.
Kastle-Meyer	Low	Generally reliable.	
ABAcad® HemaTrace®	Low	Generally reliable.	
Soil	Luminol	High	Presence of iron and other metals can cause strong false positives.

Kastle-Meyer	Moderate	Certain metallic components in soil can cause false positives.	
ABAcad® HemaTrace®	Low	Generally reliable; positive results have been obtained from blood mixed with soil. <a href="#">[2]</a>	
Cleaning Agents (e.g., Bleach)	Luminol	High (False Positives): Oxidizing agents in bleach are strong catalysts. <a href="#">[3]</a> <a href="#">[4]</a>	Allow the area to air out, as the interfering effect of bleach may diminish over time.
Kastle-Meyer	High (False Positives): Strong oxidizing agents will cause an immediate color change before the addition of hydrogen peroxide. <a href="#">[5]</a> <a href="#">[6]</a>	Follow the two-step procedure strictly; a color change after adding the reagent but before the hydrogen peroxide indicates an inconclusive result due to an oxidizing agent. <a href="#">[7]</a> <a href="#">[8]</a>	
ABAcad® HemaTrace®	Low	Published validations show that treatment with bleach did not interfere with obtaining results with human blood. <a href="#">[2]</a>	

## Experimental Workflows and Logical Relationships

### Workflow for Mitigating Substrate Interference

The following diagram outlines a standard workflow for analyzing suspected bloodstains on potentially interfering substrates.

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